

how to store and handle TS 155-2 compound

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Compound of Interest

Compound Name: TS 155-2

Cat. No.: B1139682

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Technical Support Center: TS 155-2

This technical support guide provides researchers, scientists, and drug development professionals with essential information for the storage, handling, and use of the compound **TS 155-2**.

Frequently Asked Questions (FAQs)

Q1: What is **TS 155-2** and what is its mechanism of action?

TS 155-2, also known as JBIR 100, is a macrocyclic lactone derived from a *Streptomyces* species.^{[1][2]} Its primary mechanism of action is the inhibition of thrombin-stimulated calcium (Ca²⁺) entry into cells.^{[1][3][4]} Thrombin triggers a signaling cascade that results in the release of Ca²⁺ from internal stores and an influx of extracellular Ca²⁺.^[1] **TS 155-2** specifically blocks this influx.^[1] Due to this activity, it has potential hypotensive, anti-platelet, anti-ischemic, and anti-inflammatory properties, though extensive research literature is not yet available.^{[1][3]}

Q2: What are the physical and chemical properties of **TS 155-2**?

TS 155-2 is supplied as a solid with a purity of $\geq 95\%$.^{[4][5]} Its key properties are summarized in the table below.

Q3: What are the recommended storage conditions for **TS 155-2**?

For long-term stability, **TS 155-2** should be stored as a solid at -20°C.^[6] Once a stock solution is prepared, it is recommended to aliquot it into single-use vials to prevent degradation from

repeated freeze-thaw cycles.[1] The compound is stable under the recommended storage conditions.[7]

Q4: Is **TS 155-2** considered hazardous?

According to the Safety Data Sheet (SDS), **TS 155-2** is not classified as a hazardous substance or mixture.[7] However, it is intended for research use only and standard laboratory safety protocols should be followed.[7] This includes wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses, and working in a well-ventilated area to avoid inhalation or contact with skin and eyes.[7]

Data Presentation

Table 1: Physicochemical Properties of **TS 155-2**

Property	Value	Reference
CAS Number	1314486-37-7	[1][7]
Molecular Formula	C39H60O11	[6][7]
Molecular Weight	704.9 g/mol	[6][7]
Purity	≥95%	[4]
Formulation	Solid	[4][5]
Storage Temperature	-20°C	[6]

Experimental Protocols & Troubleshooting

Protocol 1: Preparation of a Stock Solution

This protocol outlines the general procedure for preparing a stock solution of **TS 155-2**. The choice of solvent will depend on the specific requirements of the experiment.

Methodology:

- Equilibrate the vial of solid **TS 155-2** to room temperature before opening.

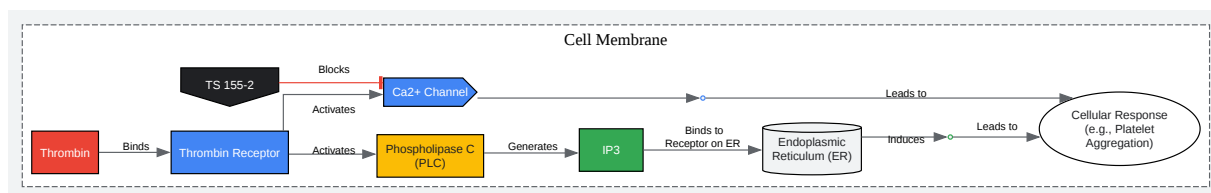
- Based on the desired stock concentration, calculate the required volume of solvent.
- Add the appropriate solvent of choice to the vial. The solution should be purged with an inert gas, such as nitrogen or argon, to prevent oxidation.[\[5\]](#)
- Vortex or sonicate the vial gently until the solid is completely dissolved.
- Aliquot the stock solution into smaller, single-use vials for storage at -20°C.

Troubleshooting Guide for Handling and Storage

Issue	Possible Cause	Recommended Solution
Compound Precipitation in Stock Solution	The compound's solubility limit in the chosen solvent has been exceeded.	Gently warm the solution and vortex to redissolve. If precipitation persists, consider preparing a more dilute stock solution.
The stock solution was not stored properly and solvent has evaporated.	Ensure vials are sealed tightly. For long-term storage, consider using parafilm to seal the vials.	
Loss of Compound Activity	The compound has degraded due to multiple freeze-thaw cycles.	Prepare fresh aliquots from a new vial of solid compound. Always aliquot stock solutions to minimize freeze-thaw cycles. [1]
The compound is unstable in the chosen solvent over time.	Consult literature for the stability of TS 155-2 in different solvents. If information is unavailable, perform a stability test or prepare fresh solutions before each experiment.	
Inconsistent Experimental Results	Inaccurate pipetting of the stock solution.	Calibrate your pipettes regularly. When preparing dilutions, ensure the stock solution is fully thawed and mixed well before use.
Contamination of the stock solution.	Use sterile techniques when preparing and handling the stock solution.	

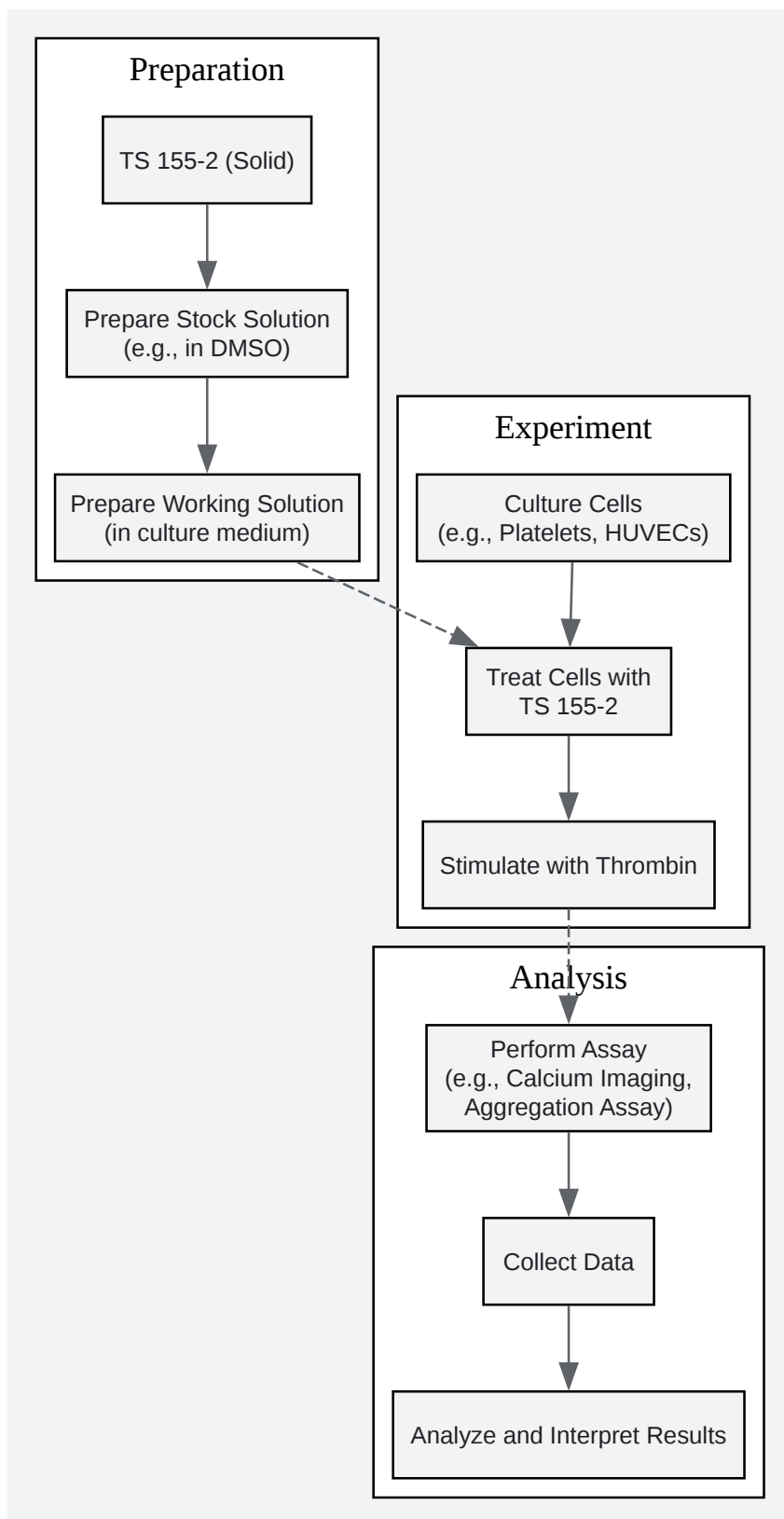
Visualizations

Below are diagrams illustrating the mechanism of action of **TS 155-2** and a general experimental workflow.



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Caption: Mechanism of action of **TS 155-2** in blocking thrombin-induced Ca^{2+} influx.



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Caption: General experimental workflow for in vitro studies using **TS 155-2**.

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